

# physical and chemical properties of Mandyphos SL-M003-2

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## Compound of Interest

Compound Name: Mandyphos SL-M003-2

Cat. No.: B12322183

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## In-Depth Technical Guide: Mandyphos SL-M003-2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Mandyphos SL-M003-2**, a chiral ferrocenyl phosphine ligand. The information is intended to support researchers and professionals in the fields of chemistry and drug development in leveraging this ligand for asymmetric catalysis.

### Core Properties

**Mandyphos SL-M003-2** is a specialized chiral phosphine ligand widely utilized in asymmetric catalysis to facilitate the synthesis of chiral molecules with high enantioselectivity.<sup>[1]</sup> Its robust structure and specific stereochemical arrangement make it an effective ligand for a variety of metal-catalyzed reactions.

### Physical Properties

**Mandyphos SL-M003-2** is typically supplied as a solid. While specific quantitative data such as melting point and detailed solubility parameters are not consistently published and may vary by batch, general characteristics are summarized below. For precise, lot-specific data, referring to the Certificate of Analysis from the supplier is recommended.<sup>[1]</sup>

Property	Value	Source
Appearance	Light yellow to yellow solid	[2]
Storage	4°C, protect from light, stored under nitrogen	[2]

## Chemical Properties

The chemical identity and key identifiers of **Mandyphos SL-M003-2** are detailed in the table below.

Property	Value	Source
Chemical Name	(RP,R'P)-1,1'-Bis{bis[3,5-bis(trifluoromethyl)phenyl]phosphino}-2,2'-bis[(S)- $\alpha$ -(dimethylamino)benzyl]ferrocene	[1]
CAS Number	849925-10-6	[1]
Molecular Formula	C <sub>60</sub> H <sub>42</sub> F <sub>24</sub> FeN <sub>2</sub> P <sub>2</sub>	[1]
Molecular Weight	1364.74 g/mol	[1]
Purity	≥97%	[1][3]
Enantiomeric Purity	Typically ≥99% ee	[4][5]

## Chemical Reactivity and Applications

**Mandyphos SL-M003-2** is a versatile ligand known for its application in asymmetric catalysis, particularly in reactions involving transition metals such as rhodium and palladium.[6][7] Its primary role is to create a chiral environment around the metal center, thereby directing the stereochemical outcome of the reaction.

## Asymmetric Hydrogenation

While specific protocols for **Mandyphos SL-M003-2** are not readily available in the public domain, the broader class of Mandyphos ligands is known to be effective in rhodium-catalyzed asymmetric hydrogenation of various unsaturated substrates. These reactions are crucial for the synthesis of enantiomerically pure alcohols, amines, and other functionalized molecules.

A general experimental workflow for such a reaction is outlined below. Please note that optimal conditions (catalyst loading, solvent, temperature, and pressure) are substrate-dependent and require empirical determination.

**Caption:** Generalized workflow for asymmetric hydrogenation using a Rh-Mandyphos catalyst.

## Palladium-Catalyzed Cross-Coupling Reactions

Mandyphos ligands have also demonstrated utility in palladium-catalyzed cross-coupling reactions, such as conjunctive cross-coupling.<sup>[6]</sup> These reactions are powerful tools for the formation of carbon-carbon bonds. A notable challenge in these reactions can be the inhibition of the palladium catalyst by halide ions, which may necessitate the use of halide-scavenging additives.<sup>[6]</sup>

The logical relationship for setting up a palladium-catalyzed cross-coupling reaction is depicted below.

**Caption:** Key components for a Pd-catalyzed conjunctive cross-coupling reaction.

## Experimental Protocols

Detailed, validated experimental protocols for **Mandyphos SL-M003-2** are proprietary to the research and development entities that utilize them. The following represents a generalized procedure for a palladium-catalyzed conjunctive cross-coupling, based on literature for similar ligand systems.<sup>[6]</sup>

General Procedure for Palladium-Catalyzed Conjunctive Cross-Coupling:

- **Catalyst Pre-formation:** In a glovebox, charge an oven-dried vial with the palladium precursor (e.g., Pd<sub>2</sub>(dba)<sub>3</sub>, 0.01 equiv.) and **Mandyphos SL-M003-2** (0.024 equiv.). Add anhydrous, degassed solvent (e.g., THF) and stir at room temperature for 3 hours.
- **Reaction Setup:** In a separate oven-dried reaction vessel, add the alkenylboron ate complex.

- **Reaction Initiation:** To the reaction vessel, add the pre-formed catalyst solution, followed by the Grignard reagent and the electrophile. If necessary, a halide-scavenging additive is included.
- **Reaction Monitoring:** Stir the reaction at the desired temperature and monitor its progress by a suitable analytical technique (e.g., TLC, GC-MS, or LC-MS).
- **Work-up:** Upon completion, quench the reaction with a suitable reagent (e.g., saturated aqueous  $\text{NH}_4\text{Cl}$ ). Extract the product with an organic solvent, dry the organic layer, and concentrate under reduced pressure.
- **Purification and Analysis:** Purify the crude product by column chromatography. Characterize the purified product and determine the enantiomeric excess using chiral HPLC.

## Safety and Handling

As with all organometallic compounds and phosphine ligands, **Mandyphos SL-M003-2** should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. It is advisable to consult the Safety Data Sheet (SDS) provided by the supplier for detailed safety and handling information.

## Synthesis

The synthesis of Mandyphos ligands is a multi-step process that is typically performed by specialized chemical manufacturers. While a detailed, step-by-step protocol for the industrial synthesis of SL-M003-2 is not publicly available, the general approach involves the stereoselective construction of the chiral ferrocene backbone followed by the introduction of the phosphine moieties.

A simplified logical flow for the synthesis of a Mandyphos-type ligand is presented below.

**Caption:** Conceptual synthesis pathway for a Mandyphos-type ligand.

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